

Technical Guide: Spectroscopic Characterization of 1-(4-Methoxyphenyl)cyclobutanecarbonitrile

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Compound of Interest

Compound Name:	1-(4-Methoxyphenyl)cyclobutanecarbonitrile
CAS No.:	29786-45-6
Cat. No.:	B1321512

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Abstract

This technical guide provides a comprehensive analysis of the spectral data for **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**, a key intermediate in various synthetic pathways. Designed for researchers, scientists, and professionals in drug development, this document offers an in-depth examination of the compound's spectroscopic fingerprint. By integrating Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data, we present a holistic approach to structural verification and purity assessment. Each section details not only the expected spectral features but also the underlying chemical principles and validated experimental protocols, ensuring a trustworthy and authoritative resource for laboratory application.

Introduction

The rigorous identification and characterization of chemical compounds are foundational to modern chemical research and pharmaceutical development. **1-(4-**

Methoxyphenyl)cyclobutanecarbonitrile (CAS No. 29786-45-6) is a substituted cyclobutane derivative with significant potential as a building block in the synthesis of complex molecular architectures. Its unique structure, featuring a p-substituted aromatic ring and a strained four-membered carbocycle, gives rise to a distinct spectroscopic signature. This guide serves as a definitive reference for the interpretation of its ^1H NMR, ^{13}C NMR, IR, and MS data, enabling unambiguous structural confirmation and facilitating its use in advanced scientific applications.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecular structure is a prerequisite for accurate spectral interpretation. The key properties of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** are summarized below.

Property	Value	Source
Molecular Formula	$\text{C}_{12}\text{H}_{13}\text{NO}$	[1]
Molecular Weight	187.24 g/mol	[1][2]
CAS Number	29786-45-6	[1][2]
Physical Form	Liquid	
Purity (Typical)	$\geq 95\%$	
InChI Key	KKMVJOZLYNVVSK-UHFFFAOYSA-N	[3]

```
graph "1_4_Methoxyphenyl_cyclobutanecarbonitrile" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];

  // Aromatic Ring
  C1 [pos="0,1!", label="C"];
  C2 [pos="-0.87,0.5!", label="C"];
  C3 [pos="-0.87,-0.5!", label="C"];
```

```
C4 [pos="0,-1!", label="C"];
C5 [pos="0.87,-0.5!", label="C"];
C6 [pos="0.87,0.5!", label="C"];
C1 -- C2 -- C3 -- C4 -- C5 -- C6 -- C1;
```

```
// Substituents on Aromatic Ring
C_quat_cyclo [pos="0,2.5!", label="C"];
O_methoxy [pos="-1.73,1!", label="O"];
C_methyl [pos="-2.6,0.5!", label="CH3"];
C1 -- C_quat_cyclo;
C2 -- O_methoxy;
O_methoxy -- C_methyl;
```

```
// Cyclobutane Ring
C_quat_cyclo -- C7 [pos="1.2,3.2!"];
C7 [label=""];
C7 -- C8 [pos="0.5,4.2!"];
C8 [label=""];
C8 -- C9 [pos="-0.5,4.2!"];
C9 [label=""];
C9 -- C_quat_cyclo;
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```
// Nitrile Group
C_cyano [pos="0,3.5!", label="C"];
N_nitrile [pos="0,4.5!", label="N"];
C_quat_cyclo -- C_cyano [style=invis]; // for positioning
C_cyano [pos="1.2, 2.2!"];
C_cyano -- N_nitrile [dir=none, style=bold];
C_cyano -- N_nitrile [style=bold, label="≡"];
```

```
// Dummy nodes for double bonds
db1 [pos="-0.435,0.75!", label="="];
db2 [pos="-0.435,-0.75!", label="="];
db3 [pos="0.435,0!", label="="];

// Labels
node [shape=none];
l1 [pos="2.5,0.5!", label="Aromatic Protons"];
l2 [pos="-3,1.5!", label="Methoxy Group"];
l3 [pos="2,4!", label="Cyclobutane Protons"];
l4 [pos="1.5,1.5!", label="Nitrile Group"];
}
```

Caption: 2D Structure of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile**.

Spectroscopic Analysis

The synergistic use of multiple spectroscopic techniques provides a self-validating system for structural elucidation. Each method probes different aspects of the molecular structure, and their combined data provides a high-confidence confirmation.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms within the molecule. The expected chemical shifts (δ) are influenced by shielding and deshielding effects from adjacent functional groups.

Predicted ¹H NMR Spectral Data:

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
Aromatic (ortho to OCH_3)	~6.9	Doublet	2H	Shielded by the electron-donating methoxy group.
Aromatic (ortho to cyclobutane)	~7.3-7.5	Doublet	2H	Deshielded relative to the other aromatic protons.
Methoxy ($-\text{OCH}_3$)	~3.8	Singlet	3H	Characteristic region for methoxy protons.
Cyclobutane ($-\text{CH}_2-$)	~2.0-3.0	Multiplets	6H	Protons on carbons adjacent to a nitrile group are typically found in the 2-3 ppm region. ^[4] The complex splitting pattern arises from geminal and vicinal coupling within the strained ring system. ^{[5][6][7]}

Causality and Interpretation: The distinct separation of the aromatic signals into two doublets is a hallmark of a 1,4-disubstituted benzene ring. The electron-donating nature of the methoxy group increases the electron density at the ortho positions, causing an upfield shift (shielding). The cyclobutane protons exhibit complex multiplets due to the rigid, non-planar conformation of the four-membered ring, leading to magnetically non-equivalent environments. The protons adjacent to the electron-withdrawing nitrile group are expected to be deshielded and shifted downfield.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Program: Standard single-pulse sequence (zg30).
 - Spectral Width: ~12 ppm.
 - Acquisition Time: ~3-4 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-32, to achieve adequate signal-to-noise ratio.
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum by setting the TMS peak to 0.00 ppm. Integrate all signals to determine the relative proton ratios.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy is used to identify all unique carbon environments in a molecule.

Predicted ^{13}C NMR Spectral Data:

Carbon Atom	Chemical Shift (δ , ppm)	Rationale
Nitrile (-C $\equiv$ N)	~115-125	Characteristic region for nitrile carbons.[4][8]
Quaternary (Aromatic, C-OCH ₃)	~158-163	Deshielded due to attachment to the electronegative oxygen atom.[9]
Quaternary (Aromatic, C-Cyclobutane)	~130-135	Aromatic carbons typically resonate in this range. Two distinct signals are expected for the non-equivalent CH carbons.
Aromatic (-CH=)	~114-130	
Quaternary (Cyclobutane, C-CN)	~40-50	Aliphatic carbons in a strained ring system.[5]
Cyclobutane (-CH ₂ -)	~20-40	
Methoxy (-OCH ₃)	~55	Typical chemical shift for a methoxy carbon.[9]

Causality and Interpretation: The nitrile carbon appears in a distinct region of the spectrum, providing a key diagnostic peak.[8] The quaternary carbon attached to the methoxy group is significantly deshielded. The number of distinct signals in the aromatic region confirms the 1,4-substitution pattern. The aliphatic signals correspond to the three CH₂ groups and the single quaternary carbon of the cyclobutane ring.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** Use the same sample prepared for ¹H NMR analysis. A higher concentration (20-50 mg) may be required for optimal signal-to-noise.
- **Instrumentation:** Utilize a 75 MHz or higher field NMR spectrometer.

- Acquisition Parameters:
 - Pulse Program: Standard proton-decoupled pulse sequence (zgpg30).
 - Spectral Width: ~220 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2 seconds.
 - Number of Scans: 512-1024, due to the low natural abundance of ^{13}C .
- Processing: Apply Fourier transformation with exponential multiplication, phase correction, and baseline correction. Calibrate the spectrum using the CDCl_3 solvent peak ($\delta \approx 77.16$ ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Key IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Significance
~3000-2850	C-H Stretch (Aliphatic & Aromatic)	Medium-Strong	Presence of sp ³ and sp ² hybridized C-H bonds.
~2260-2220	C≡N Stretch (Nitrile)	Strong, Sharp	A highly characteristic and diagnostic peak for the nitrile functional group.[4][8][10] For aromatic nitriles, this peak is typically found between 2240 and 2220 cm ⁻¹ . [10]
~1610, ~1510	C=C Stretch (Aromatic)	Medium-Strong	Confirms the presence of the benzene ring.
~1250	C-O Stretch (Aryl Ether)	Strong	Indicates the presence of the methoxy group attached to the aromatic ring.
~830	C-H Bend (Aromatic, para-disubstituted)	Strong	Out-of-plane bending vibration characteristic of 1,4-disubstitution.

Causality and Interpretation: The most definitive peak in the IR spectrum of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** is the strong, sharp absorption for the nitrile (C≡N) stretch.[10] This peak's position and intensity are highly reliable for confirming the presence of this functional group.[8] The combination of the C-O stretch and the specific C-H bending pattern in the fingerprint region provides strong evidence for the 4-methoxyphenyl moiety.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Sample Preparation:** Place a single drop of the neat liquid sample directly onto the ATR crystal (e.g., diamond or zinc selenide).
- **Instrumentation:** Utilize a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Collect the sample spectrum.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32.
- **Processing:** The instrument software automatically ratios the sample spectrum against the background to generate the final transmittance or absorbance spectrum. Label the significant peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, offering further structural confirmation.

Expected Mass Spectrometry Data:

m/z Value	Ion	Rationale
187	$[M]^+$	Molecular ion peak, corresponding to the molecular weight of the compound. This peak may be weak or absent in some nitriles. [4]
186	$[M-H]^+$	Loss of a hydrogen atom from the cyclobutane ring, often observed in nitriles. [4]
134	$[M - C_3H_5]^+$	Loss of the cyclopropyl radical, a potential fragmentation pathway.
133	$[C_9H_9O]^+$	Fragment corresponding to the 4-methoxybenzyl cation.
108	$[C_7H_8O]^+$	Fragment corresponding to the methoxyphenyl cation.

Causality and Interpretation: The primary goal is to identify the molecular ion peak $[M]^+$ at m/z 187, which confirms the molecular formula. The fragmentation pattern provides a structural fingerprint. Cleavage of bonds within the cyclobutane ring and loss of the nitrile group are expected fragmentation pathways. The presence of fragments corresponding to the stable 4-methoxyphenyl cation would be strong evidence for that part of the structure.

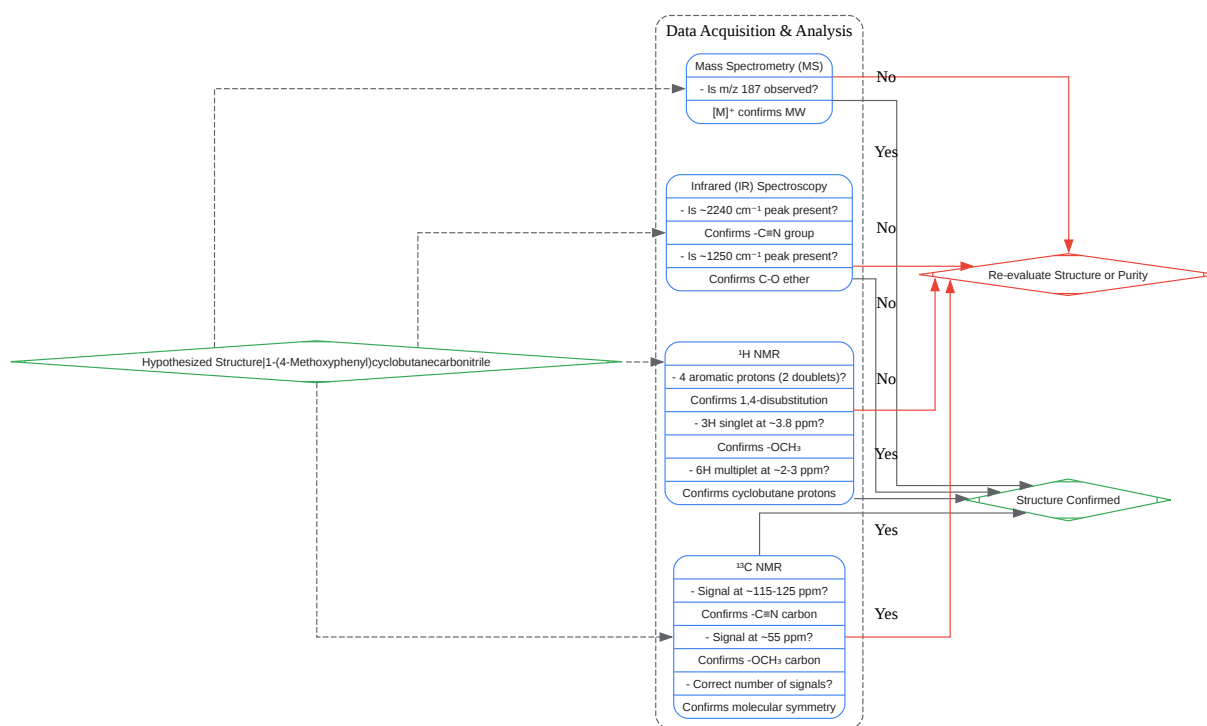
Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of the compound (~100 ppm) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Utilize a GC-MS system with an electron ionization (EI) source.
- GC Method:
 - Column: A non-polar capillary column (e.g., DB-5ms).

- Injection Volume: 1 μ L.
- Injector Temperature: 250°C.
- Oven Program: Start at 100°C, hold for 1 minute, then ramp at 10°C/min to 280°C and hold for 5 minutes.
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Source Temperature: 230°C.
- Data Analysis: Identify the peak corresponding to the compound in the total ion chromatogram (TIC). Analyze the mass spectrum of this peak, identifying the molecular ion and key fragment ions.

Integrated Spectroscopic Workflow

Confirming a chemical structure is a process of accumulating corroborating evidence. No single technique is sufficient. The workflow below illustrates how data from each spectroscopic method are integrated to build a conclusive structural assignment.



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Caption: Integrated workflow for structural confirmation.

Conclusion

The spectroscopic profile of **1-(4-Methoxyphenyl)cyclobutanecarbonitrile** is highly characteristic. The combination of a strong, sharp nitrile peak in the IR spectrum, a molecular ion peak at m/z 187 in the mass spectrum, and the specific patterns observed in both ^1H and ^{13}C NMR spectra provides a robust and self-validating method for its unequivocal identification. This guide provides the foundational data and protocols necessary for researchers to confidently characterize this compound, ensuring the integrity and reproducibility of their scientific endeavors. By understanding the causal relationships between molecular structure and spectral output, scientists can leverage these techniques not just for confirmation, but also for troubleshooting and the analysis of related compounds.

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Sources

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